

Essential Safety and Disposal Procedures for Zafirlukast (ICI 200355)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: ICI 200355

Cat. No.: B1674269

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This document provides crucial safety and logistical information for the proper disposal of Zafirlukast, also known as **ICI 200355**, with the CAS number 107753-78-6. The following procedures are intended for researchers, scientists, and drug development professionals to ensure safe handling and disposal in a laboratory setting. Adherence to these guidelines is critical, and it is imperative to observe all federal, state, and local environmental regulations.^[1]

Personal Protective Equipment (PPE) and Safety Precautions

Before initiating any disposal procedures, it is essential to be equipped with the appropriate personal protective equipment. The toxicological properties of Zafirlukast have not been thoroughly investigated, and it may be harmful through inhalation, ingestion, or skin absorption.^[1] Therefore, exercising due caution is paramount.

Required PPE:

- Eye Protection: Chemical safety goggles are mandatory.
- Hand Protection: Wear compatible chemical-resistant gloves.
- General Precautions: Avoid inhalation and contact with eyes, skin, or clothing.^[1]

Spill and Leak Management

In the event of a spill or leak, immediate action should be taken to contain the substance and prepare it for proper disposal.

Spill Containment Protocol:

- Absorb the spilled material using an inert absorbent such as sand or vermiculite.
- Carefully place the absorbed material into a closed, labeled container to await disposal.[1]

Chemical Waste Disposal Protocol

The recommended method for the final disposal of Zafirlukast involves incineration. This procedure should only be carried out by authorized personnel in a facility equipped to handle chemical waste.

Step-by-Step Disposal:

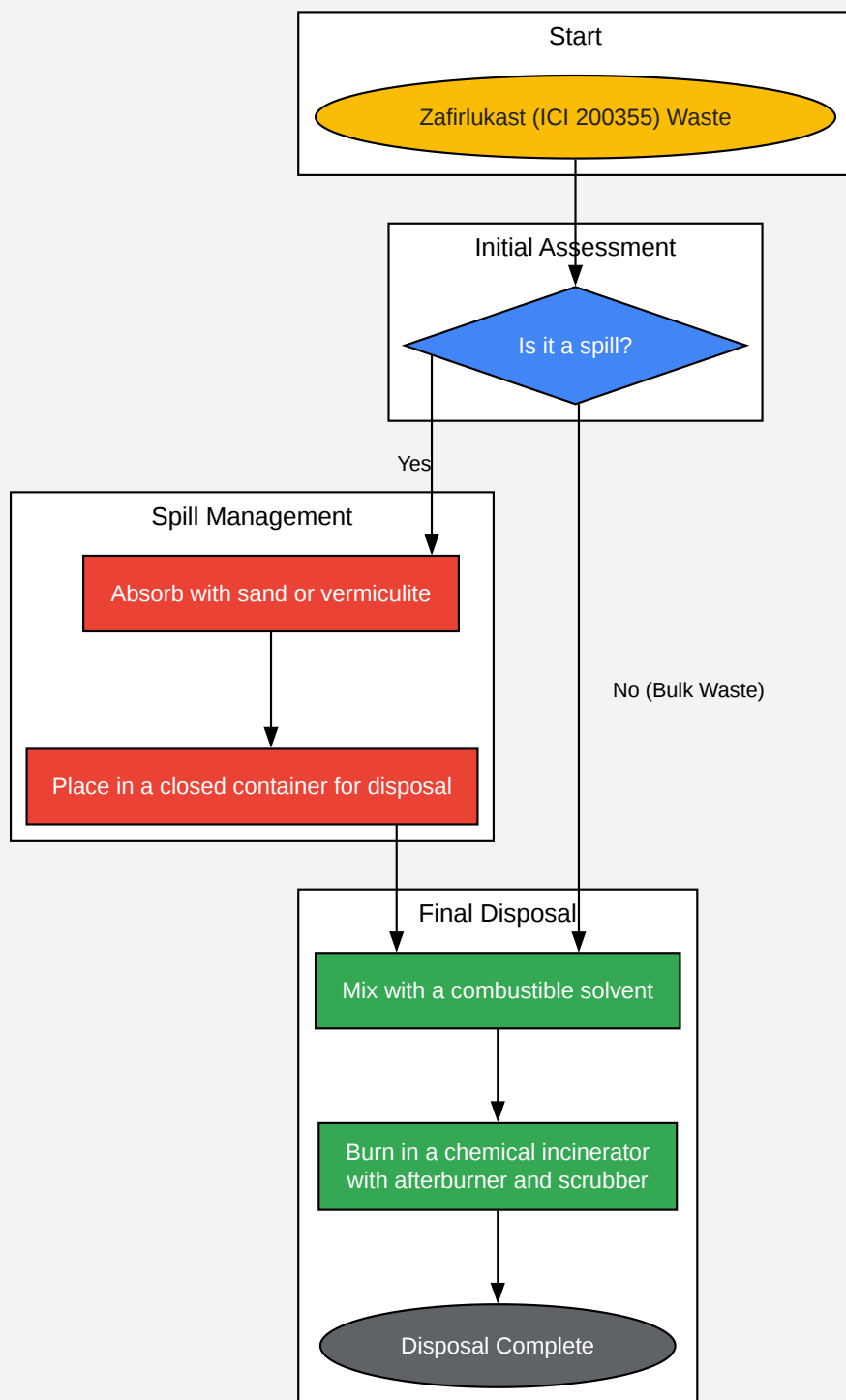
- The waste material should be dissolved or mixed with a combustible solvent.
- This mixture is then to be burned in a chemical incinerator that is equipped with an afterburner and a scrubber to neutralize harmful emissions.[1]

Quantitative Data Summary

Currently, publicly available safety data sheets do not provide specific quantitative data for the disposal of Zafirlukast, such as concentration thresholds for different disposal methods or specific pH values for neutralization. The primary guideline is complete destruction via incineration.

Disposal Workflow Diagram

The following diagram illustrates the decision-making and procedural flow for the proper disposal of Zafirlukast (**ICI 200355**).



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References

- 1. fnkprddata.blob.core.windows.net [fnkprddata.blob.core.windows.net]
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